Spectroscopic data (NMR, IR, MS) of 4-Chloro-2-fluoroanisole

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Compound of Interest

Compound Name:	*4-Chloro-2-fluoroanisole*
CAS No.:	*452-09-5*
Cat. No.:	*B1582839*

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An In-Depth Technical Guide to the Spectroscopic Data of **4-Chloro-2-fluoroanisole**

Foreword: The Analytical Imperative in Modern Synthesis

In the landscape of drug development and materials science, the unambiguous structural confirmation of chemical intermediates is not merely a procedural step but the bedrock of scientific integrity and project success. **4-Chloro-2-fluoroanisole** (CAS No. 452-09-5) is a key substituted haloanisole, a class of compounds frequently utilized as building blocks in the synthesis of complex organic molecules.[1][2] Its precise architecture, dictated by the interplay of chloro, fluoro, and methoxy substituents on the benzene ring, demands a multi-faceted analytical approach for complete characterization.

This guide provides an in-depth exploration of the core spectroscopic techniques—Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS)—as applied to **4-Chloro-2-fluoroanisole**. Moving beyond a simple recitation of data, we will delve into the causality behind experimental choices, the logic of spectral interpretation, and the synergy

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between these methods, offering a holistic analytical portrait of this important synthetic intermediate.

Nuclear Magnetic Resonance (NMR) Spectroscopy: Mapping the Proton and Carbon Skeleton

NMR spectroscopy is the most powerful tool for elucidating the precise connectivity of atoms in a molecule. For **4-Chloro-2-fluoroanisole**, both ^{1}H and ^{13}C NMR are essential, with the presence of fluorine adding an informative layer of complexity through heteronuclear coupling.

^{1}H NMR Spectroscopy: Probing the Proton Environments

Expertise & Experience: The Rationale Behind the Experiment The primary objective of ^{1}H NMR is to identify all unique proton environments and their connectivity. The choice of a deuterated solvent like chloroform-d ($CDCl_3$) is standard for its excellent solubilizing properties for nonpolar to moderately polar organic compounds and its single deuterium lock signal.[3] Tetramethylsilane (TMS) is used as an internal standard because its protons are chemically shielded, providing a sharp reference signal at 0.00 ppm that does not overlap with most organic proton signals.[3]

Trustworthiness: A Self-Validating Protocol This protocol is designed for robustness, ensuring high-quality, reproducible data. Shimming the magnetic field is a critical step to maximize homogeneity, which is essential for resolving the fine splitting patterns caused by proton-proton (H-H) and proton-fluorine (H-F) coupling.[3]

Experimental Protocol: ^{1}H NMR Spectroscopy

- Sample Preparation: Accurately weigh 5-10 mg of **4-Chloro-2-fluoroanisole** and dissolve it in approximately 0.6 mL of deuterated chloroform ($CDCl_3$) containing 0.03% v/v TMS.
- Transfer: Transfer the solution to a clean, dry 5 mm NMR tube.
- Instrument Setup: Insert the sample into the NMR spectrometer (e.g., 400 MHz). Lock the spectrometer on the deuterium signal of the $CDCl_3$ solvent.

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- Shimming: Shim the magnetic field to optimize homogeneity, aiming for a narrow and symmetrical TMS peak.
- Acquisition: Acquire the spectrum using a standard single-pulse experiment. Key parameters include a 30° pulse angle, an acquisition time of 3-4 seconds, a relaxation delay of 2 seconds, and 16 scans to ensure a good signal-to-noise ratio.[3]
- Processing: Apply Fourier transform to the Free Induction Decay (FID), phase the spectrum, and calibrate the chemical shift scale to the TMS signal at 0.00 ppm. Integrate the signals and analyze the multiplicities and coupling constants.

Data Interpretation and Analysis The aromatic region of the ^{1}H NMR spectrum of **4-Chloro-2-fluoroanisole** is complex due to the combined effects of H-H and H-F spin-spin coupling. The methoxy group provides a simple, easily identifiable singlet.

Table 1: ^{1}H NMR Data for **4-Chloro-2-fluoroanisole** (in $CDCl_3$)

Signal Assignment	Chemical Shift (δ, ppm) (Predicted)	Integration	Multiplicity	Coupling Constants (J, Hz) (Predicted)
H-6	**~7.15**	**1H**	**Doublet of doublets (dd)**	**JH6-H5 ≈ 8.8 Hz, JH6-F ≈ 4.5 Hz**
H-5	~7.05	1H	Triplet-like (dd)	JH5-H6 ≈ 8.8 Hz, JH5-H3 ≈ 2.5 Hz
H-3	~6.95	1H	Doublet of doublets (dd)	JH3-F ≈ 10.0 Hz, JH3-H5 ≈ 2.5 Hz

| -OCH_3 | ~3.85 | 3H | Singlet (s) | N/A |

Note: Predicted values are based on established substituent effects and data from analogous compounds.

- Methoxy Protons (-OCH_3): This signal appears as a sharp singlet at approximately 3.85 ppm, integrating to three protons. Its upfield position relative to the aromatic protons is

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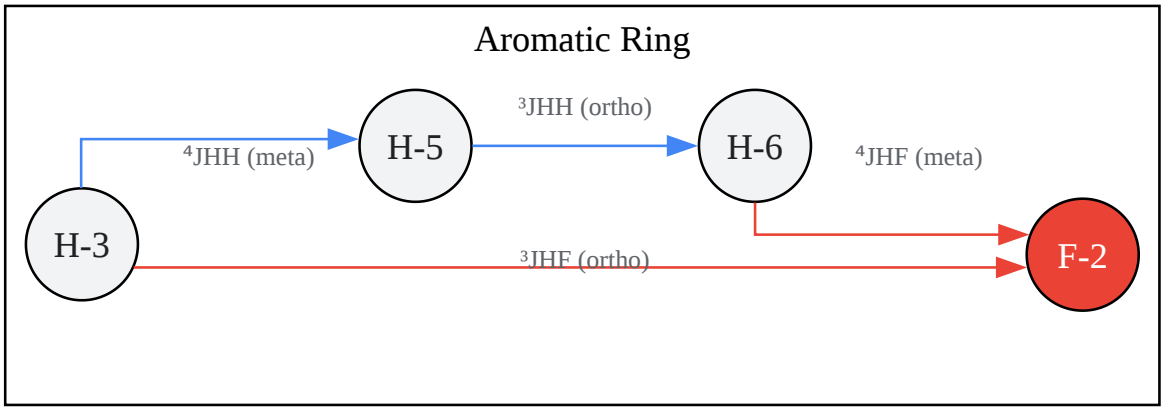
characteristic of protons on a carbon adjacent to an oxygen atom.

- Aromatic Protons (H-3, H-5, H-6): The three aromatic protons are chemically distinct and exhibit complex splitting. The fluorine atom at C-2 couples to H-3 (ortho, ^{3}JHF) and H-6 (meta, ^{4}JHF). The proton-proton couplings are between H-5 and H-6 (ortho, ^{3}JHH) and H-3 and H-5 (meta, ^{4}JHH). This intricate coupling network validates the substitution pattern.



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Caption: ^{1}H-^{19}F and ^{1}H-^{1}H spin-spin coupling in **4-Chloro-2-fluoroanisole**.

^{13}C NMR Spectroscopy: Characterizing the Carbon Framework

Expertise & Experience: The Rationale Behind the Experiment ^{13}C NMR spectroscopy provides a direct count of the number of unique carbon atoms and information about their chemical environment. A proton-decoupled experiment is standard practice to simplify the spectrum to a series of singlets (or doublets, in this case, due to C-F coupling) and to enhance the signal-to-noise ratio via the Nuclear Overhauser Effect (NOE).[4] The longer relaxation times of quaternary carbons are a key consideration, often requiring a longer relaxation delay to ensure accurate integration, although quantitative analysis is not the primary goal here.

Experimental Protocol: ^{13}C NMR Spectroscopy

- Sample Preparation: Use the same sample prepared for ^{1}H NMR.

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- Instrument Setup: Tune the spectrometer to the ^{13}C frequency.
- Acquisition: Acquire the spectrum using a proton-decoupled pulse sequence (e.g., zgpg30). Key parameters include a 30° pulse angle, a relaxation delay of 2-5 seconds, and a sufficient number of scans (e.g., 1024 or more) to achieve adequate signal-to-noise due to the low natural abundance of ^{13}C.[3]
- Processing: Apply Fourier transform, phase the spectrum, and reference the chemical shifts to the $CDCl_3$ solvent signal (δ ≈ 77.16 ppm), which is internally referenced to TMS.

Data Interpretation and Analysis The spectrum will display seven distinct signals: six for the aromatic carbons and one for the methoxy carbon. The most notable features are the large one-bond C-F coupling constant (^1JCF) for C-2 and smaller two-, three-, and four-bond couplings for the other carbons.

Table 2: ^{13}C NMR Data for **4-Chloro-2-fluoroanisole** (in $CDCl_3$)

Signal Assignment	Chemical Shift (δ, ppm) (Predicted)	Multiplicity (due to C-F coupling)	Coupling Constant (J, Hz) (Predicted)
C-2	**~155.0**	**Doublet (d)**	**$^1JCF \approx 250$ Hz**
C-1	~148.0	Doublet (d)	$^2JCF \approx 12$ Hz
C-4	~128.0	Singlet-like (d)	$^4JCF \approx 3$ Hz
C-5	~125.0	Singlet-like (d)	$^4JCF \approx 3$ Hz
C-6	~118.0	Doublet (d)	$^3JCF \approx 7$ Hz
C-3	~115.0	Doublet (d)	$^2JCF \approx 23$ Hz

| -OCH_3 | ~56.0 | Singlet (s) | N/A |

Note: Predicted values are based on established substituent effects and data from analogous compounds such as 4-fluoroanisole.[3][5]

- Carbon-Fluorine Coupling: The C-2 signal appears as a large doublet with a coupling constant of ~250 Hz, which is characteristic of a direct one-bond C-F interaction. The other

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aromatic carbons show smaller couplings, which decrease with the number of bonds separating the carbon and fluorine atoms. This C-F coupling pattern is a definitive marker for the position of the fluorine substituent.

- Substituent Effects: The carbons directly attached to the electronegative oxygen (C-1) and fluorine (C-2) are significantly deshielded and appear far downfield. The methoxy carbon appears in the typical aliphatic region around 56.0 ppm.

Infrared (IR) Spectroscopy: Identifying Functional Groups

Expertise & Experience: The Rationale Behind the Experiment FT-IR spectroscopy is a rapid and non-destructive technique used to identify the functional groups within a molecule. For **4-Chloro-2-fluoroanisole**, we expect to see characteristic absorptions for aromatic C-H bonds, the C=C bonds of the benzene ring, the C-O bonds of the ether, and the C-F and C-Cl bonds. Attenuated Total Reflectance (ATR) is the preferred sampling method for liquids as it requires minimal sample preparation and is easy to clean.[6]

Experimental Protocol: ATR-FTIR Spectroscopy

- Instrument Preparation: Ensure the FT-IR spectrometer and ATR accessory are powered on and have completed self-diagnostics.
- Background Spectrum: Clean the ATR crystal (e.g., diamond or ZnSe) with a suitable solvent like isopropanol and allow it to dry completely. Record a background spectrum. This is crucial as it subtracts the absorbance of ambient air (CO_2, H_2O) from the sample spectrum.
- Sample Analysis: Place a single drop of **4-Chloro-2-fluoroanisole** onto the center of the ATR crystal.
- Acquisition: Acquire the sample spectrum. Typical parameters include a spectral range of 4000-400 cm^{-1}, a resolution of 4 cm^{-1}, and an accumulation of 16-32 scans to improve the signal-to-noise ratio.[6]
- Data Processing: The software will automatically ratio the sample spectrum against the background. Use the peak-picking function to label the significant absorption bands.

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Data Interpretation and Analysis The IR spectrum provides a molecular fingerprint, confirming the presence of the key structural components.

Table 3: Characteristic IR Absorption Bands for **4-Chloro-2-fluoroanisole**

Wavenumber (cm^{-1})	Intensity	Assignment
3100-3000	**Medium**	**Aromatic C-H Stretch**
2960-2850	Medium	Aliphatic C-H Stretch (-OCH_3)
~1600, ~1500	Strong-Medium	Aromatic C=C Ring Stretch
~1250	Strong	Asymmetric Aryl-O-C Stretch
~1180	Strong	C-F Stretch
~1030	Medium	Symmetric Aryl-O-C Stretch

| ~800-700 | Strong | C-Cl Stretch |

- Aromatic and Ether Moieties: The strong bands around 1250 cm^{-1} and 1030 cm^{-1} are characteristic of the asymmetric and symmetric C-O-C stretching of the aryl ether group, respectively.[6] The aromatic C=C stretching bands and C-H stretches confirm the presence of the benzene ring.

- Halogen Bonds: The C-F and C-Cl stretching vibrations appear in the fingerprint region. The strong absorption around 1180 cm^{-1} is indicative of the C-F bond, while the C-Cl stretch is expected at a lower frequency, typically in the 800-700 cm^{-1} range.[6]

Mass Spectrometry (MS): Determining Molecular Weight and Fragmentation

Expertise & Experience: The Rationale Behind the Experiment Mass spectrometry provides two critical pieces of information: the molecular weight of the compound and its fragmentation pattern, which offers clues about its structure. Gas Chromatography-Mass Spectrometry (GC-MS) is the ideal method for a volatile and thermally stable compound like **4-Chloro-2-fluoroanisole**. The GC separates the analyte from any impurities, while the MS provides mass

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analysis. Electron Ionization (EI) at a standard 70 eV is used because it induces reproducible fragmentation and creates spectra that are comparable to established libraries.[6][7]

Trustworthiness: A Self-Validating Protocol The protocol ensures that a pure sample is introduced into the mass spectrometer via the gas chromatograph. The key validation point in the resulting spectrum is the isotopic pattern of the molecular ion. The presence of one chlorine atom dictates that there must be an "M+2" peak with an intensity that is approximately one-third of the molecular ion peak ($M^{+}\cdot$), arising from the natural abundance of the ^{35}Cl and ^{37}Cl isotopes.[8][9] This signature provides high confidence in the elemental composition.

Experimental Protocol: GC-MS with Electron Ionization (EI)

- Sample Preparation: Prepare a dilute solution (e.g., 100 ppm) of **4-Chloro-2-fluoroanisole** in a volatile solvent like dichloromethane.
- GC Setup:
  - Injector: Set to 250°C with a split ratio of 50:1 to prevent column overload.
  - Column: Use a standard non-polar capillary column (e.g., DB-5ms, 30 m x 0.25 mm).
  - Oven Program: Start at 50°C, hold for 1 minute, then ramp to 250°C at 15°C/min.
- MS Setup:
  - Ion Source: Electron Ionization (EI) at 70 eV.
  - Temperatures: Set the source to ~230°C and the quadrupole to ~150°C.[6]
  - Mass Range: Scan from m/z 40 to 200.
- Acquisition: Inject 1 µL of the sample. The GC will separate the components, and the mass spectrometer will record spectra across the elution profile.
- Data Analysis: Extract the mass spectrum from the chromatographic peak corresponding to **4-Chloro-2-fluoroanisole**. Identify the molecular ion and major fragment peaks.

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Data Interpretation and Analysis The mass spectrum confirms the molecular weight and provides structural evidence through characteristic fragmentation pathways.

Table 4: Key Mass Spectral Data for **4-Chloro-2-fluoroanisole**

m/z (Mass-to-Charge Ratio)	Relative Abundance (Approx. %)	Ion Assignment / Proposed Loss
162	**33**	**$[C_7H_6{}^{37}ClFO]^{+\cdot}$ (M+2 Peak)**
160	100	$[C_7H_6{}^{35}ClFO]^{+\cdot}$ (Molecular Ion, $M^{+\cdot}$)
145	80	$[M - CH_3]^+$
117	40	$[M - CH_3 - CO]^+$ or $[M - CH_2O - Cl]^+$
99	25	$[M - CH_3 - CO - H_2O]^+$

| 82 | 50 | $[C_5H_3FO]^+$ (Loss of CH_3 and HCl) |

Data sourced and interpreted from SpectraBase and PubChemLite.[10][11]

- Molecular Ion Cluster: The base peak is the molecular ion ($M^{+\cdot}$) at m/z 160, corresponding to the formula $C_7H_6{}^{35}ClFO$. The crucial M+2 peak at m/z 162, with an intensity of approximately 33%, confirms the presence of a single chlorine atom.[8][10]
- Primary Fragmentation: The most prominent fragment at m/z 145 results from the loss of a methyl radical ($\cdot CH_3$) from the methoxy group, a very common fragmentation pathway for anisoles. This forms a stable, substituted phenoxy cation.
- Further Fragmentation: Subsequent losses, such as the loss of carbon monoxide (CO) from the $[M - CH_3]^+$ fragment, lead to the ion at m/z 117.

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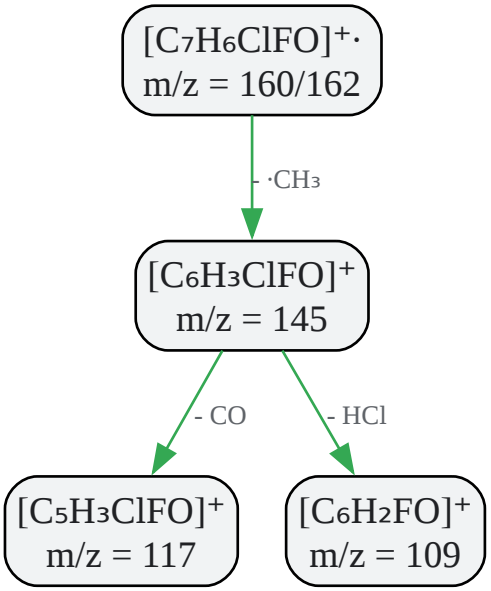

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Caption: Proposed EI-MS fragmentation pathway for **4-Chloro-2-fluoroanisole**.

Conclusion: A Synergistic Approach to Structural Verification

The comprehensive analysis of **4-Chloro-2-fluoroanisole** through NMR, IR, and MS provides a self-validating and unambiguous confirmation of its molecular structure.

- MS establishes the correct molecular weight (160.58 g/mol) and elemental composition (C_7H_6ClFO) through the molecular ion and its chlorine isotopic pattern.[10]
- IR confirms the presence of the required functional groups: an aryl ether, an aromatic ring, and carbon-halogen bonds.
- NMR provides the definitive structural map, detailing the precise connectivity of the carbon and hydrogen atoms and confirming the 1,2,4-substitution pattern on the aromatic ring through intricate H-H and H-F coupling patterns.

Together, these techniques form the cornerstone of analytical chemistry, providing the rigorous data required by researchers, scientists, and drug development professionals to proceed with confidence in their synthetic endeavors.

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